

Personal protective equipment for handling Tatsinine

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Compound of Interest

Compound Name: Tatsinine

Cat. No.: B15593599

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Essential Safety and Handling Guide for Tannic Acid

Disclaimer: The chemical "**Tatsinine**" could not be identified in our search. Based on the phonetic similarity, this guide provides information for Tannic Acid. It is crucial to verify the identity of the chemical you are working with and consult its specific Safety Data Sheet (SDS) before handling.

This document provides essential safety and logistical information for handling Tannic Acid in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Physical and Chemical Properties

A summary of the key quantitative data for Tannic Acid is presented below for easy reference.

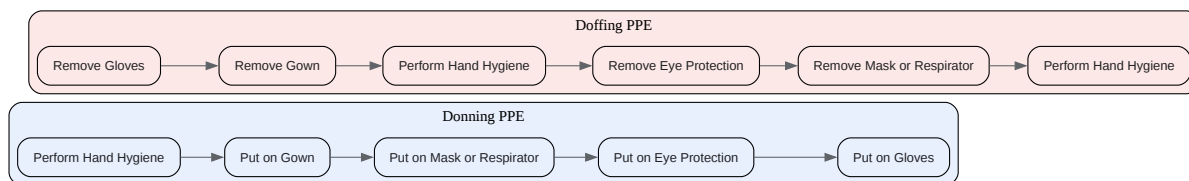
Property	Value	Citation(s)
Appearance	Dark yellow, powder solid	[1]
Molecular Formula	C ₇₆ H ₅₂ O ₄₆	
Molecular Weight	1701.23 g/mol	
Melting Point	218 °C / 424.4 °F	
Flash Point	198 °C / 388.4 °F	[1]
Autoignition Temperature	527 °C / 980.6 °F	
Solubility	Soluble in water	
pH	3.5 (100 g/L at 20°C)	

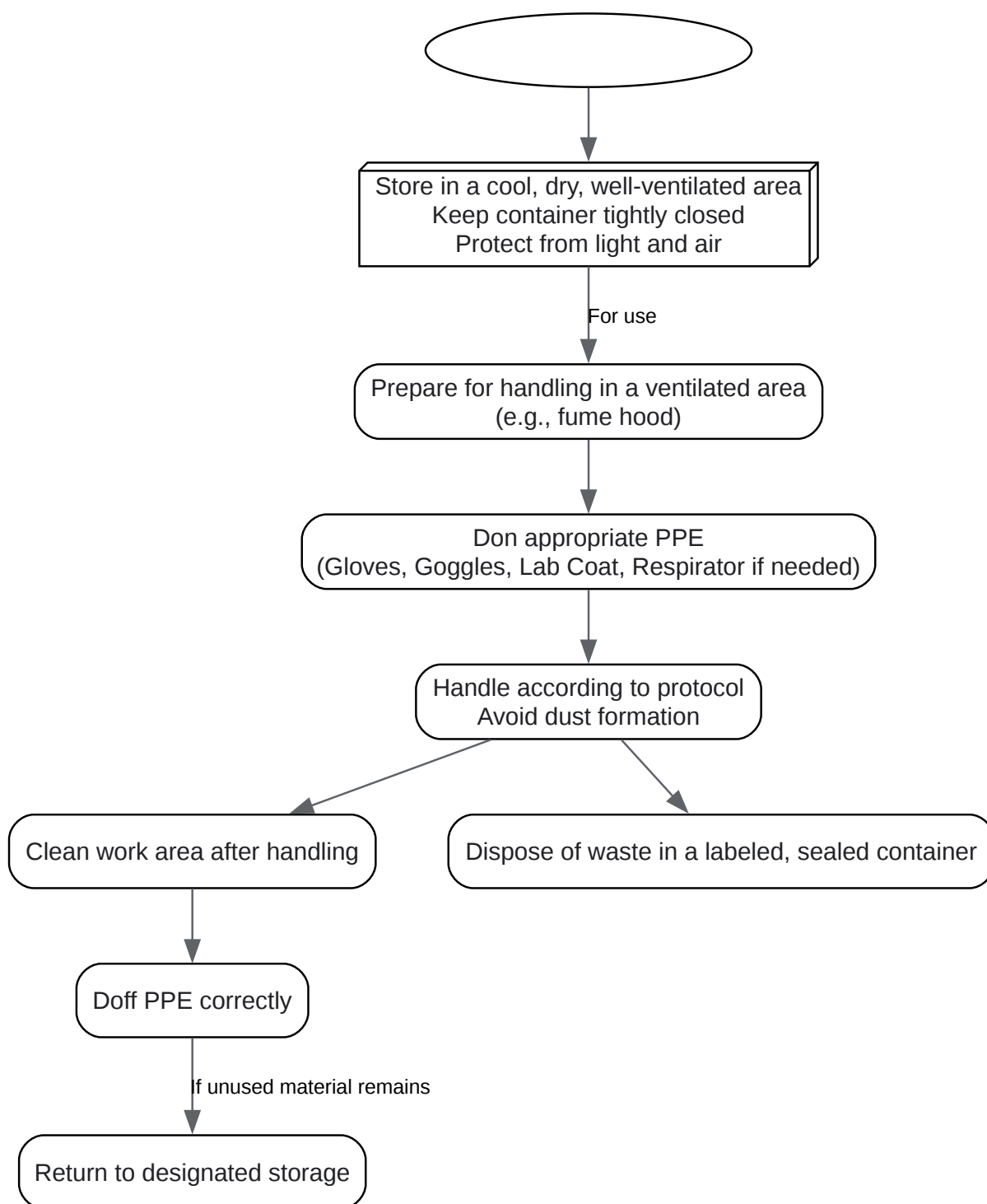
Personal Protective Equipment (PPE)

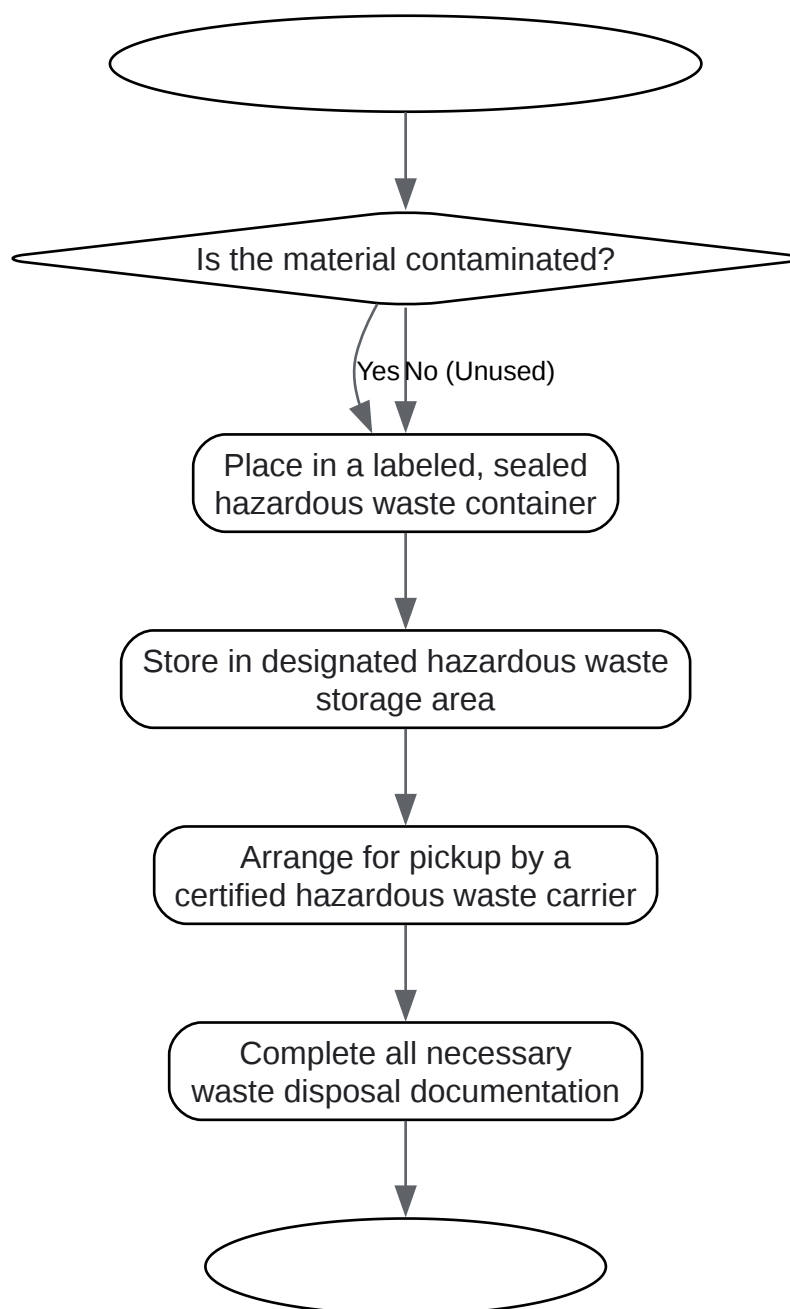
Strict adherence to PPE protocols is mandatory to ensure personal safety when handling Tannic Acid.

PPE Category	Specification	Citation(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.	[1]

A general workflow for donning and doffing PPE should be followed to minimize contamination risk.







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References

- 1. fishersci.com [fishersci.com]
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